

Molecular weight and formula of N-tert-butyl-2-acetamidobenzamide.

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Compound of Interest

Compound Name: *N-tert-butyl-2-acetamidobenzamide*

Cat. No.: B8797698

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In-depth Technical Guide: N-tert-butyl-2-acetamidobenzamide

Disclaimer: Based on an extensive review of available scientific literature and chemical databases, there is a significant lack of specific technical data for the compound **N-tert-butyl-2-acetamidobenzamide**. This includes its precise molecular weight, chemical formula, detailed experimental protocols for its synthesis, specific biological signaling pathways, and quantitative data from experimental assays.

This guide, therefore, provides relevant information on the synthesis of the broader class of N-tert-butyl amides as a foundational resource for researchers and professionals in drug development.

Physicochemical Properties

Due to the absence of specific experimental data for **N-tert-butyl-2-acetamidobenzamide**, its exact molecular weight and formula are not available in the referenced literature. For the purpose of context, the properties of a structurally related but distinct compound, N-tert-Butyl-2-benzothiazolesulfenamide, are provided below.

Property	Value
Molecular Formula	C ₁₁ H ₁₄ N ₂ S ₂
Molecular Weight	238.38 g/mol [1]

Synthesis of N-tert-butyl Amides: A General Overview

The synthesis of N-tert-butyl amides can be accomplished through several synthetic routes. A widely recognized and efficient method is the Ritter reaction, which involves the reaction of a nitrile with a source of a tert-butyl cation, typically under catalytic conditions.

Experimental Protocol: Copper-Catalyzed Ritter Reaction

A mild and practical protocol for the synthesis of N-tert-butyl amides involves the use of di-tert-butyl dicarbonate as the tert-butyl source, catalyzed by copper(II) trifluoromethanesulfonate (Cu(OTf)₂). A key advantage of this method is that it can be conducted under solvent-free conditions at room temperature.[\[2\]](#)

Materials:

- Nitrile substrate
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Copper(II) trifluoromethanesulfonate (Cu(OTf)₂)

General Procedure:

- In a suitable reaction vessel, the nitrile (1 equivalent) is slowly added dropwise to a mixture of di-tert-butyl dicarbonate (1.5 equivalents) and Cu(OTf)₂ (5 mol%) at ambient temperature.
- The progress of the reaction is monitored using thin-layer chromatography (TLC).

- Following the completion of the reaction, the product is purified, typically by column chromatography, to yield the desired N-tert-butyl amide.

This synthetic strategy has been shown to be effective for a variety of nitriles, including those with aryl, benzyl, and alkyl functionalities, providing good to excellent yields of the corresponding N-tert-butyl amides.[\[2\]](#)

Biological Activity and Signaling Pathways

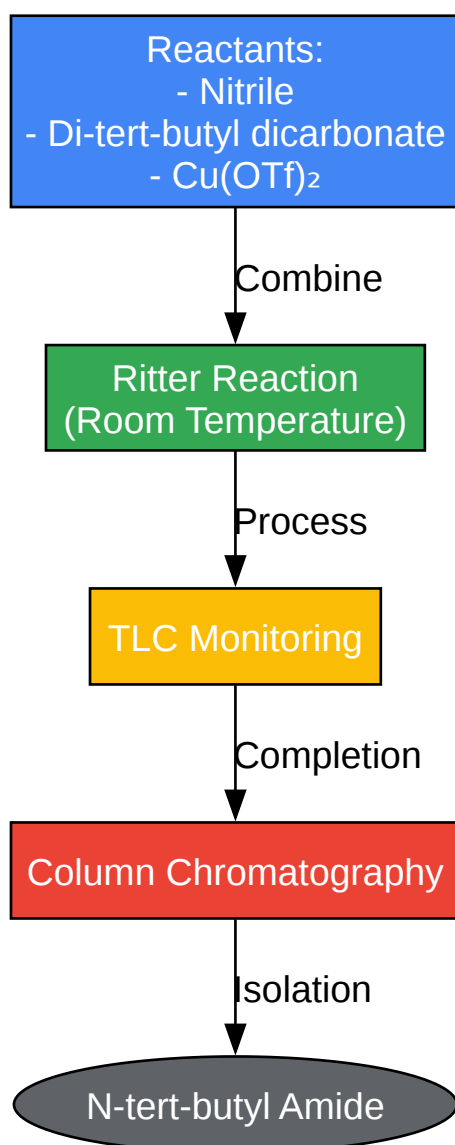
There is no information available in the searched scientific literature regarding the biological activity, mechanism of action, or associated signaling pathways for **N-tert-butyl-2-acetamidobenzamide**. While research on related structures, such as 2-tert-butylbenzothiazole derivatives, has suggested potential effects on mitochondrial function and acetylcholinesterase activity in the context of antifilarial agents, these findings cannot be directly extrapolated to **N-tert-butyl-2-acetamidobenzamide**.[\[3\]](#)

Quantitative Data

No quantitative data, such as IC₅₀ or K_i values, for **N-tert-butyl-2-acetamidobenzamide** has been reported in the reviewed literature.

Workflow and Pathway Diagrams

As no specific experimental workflows or signaling pathways for **N-tert-butyl-2-acetamidobenzamide** are documented, a generalized logical workflow for the synthesis of N-tert-butyl amides via the copper-catalyzed Ritter reaction is presented below.



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Caption: A generalized workflow for the synthesis of N-tert-butyl amides.

In conclusion, **N-tert-butyl-2-acetamidobenzamide** is a compound for which specific scientific data is not readily available. The information provided herein on the general synthesis of N-tert-butyl amides may serve as a useful starting point for researchers aiming to synthesize and characterize this specific molecule. Further experimental work would be required to determine its physicochemical properties, biological activity, and potential applications.

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